

Lanthanum(III) Iodide (CAS: 13813-22-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Lanthanum(III)iodide

Cat. No.: B8795739

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lanthanum(III) iodide, with the chemical formula LaI_3 , is an inorganic compound that serves as a significant precursor in the synthesis of other lanthanide-containing materials.^{[1][2]} It is a hygroscopic, white to yellowish or grayish-white solid crystalline compound.^{[2][3]} This technical guide provides an in-depth overview of the core chemical and physical properties, synthesis methodologies, structural information, and safety and handling guidelines for Lanthanum(III) iodide, CAS number 13813-22-4. The information is curated to be a vital resource for researchers, scientists, and professionals in drug development and materials science.

Chemical and Physical Properties

Lanthanum(III) iodide is characterized by several key physical and chemical properties that are crucial for its application and handling. It is highly soluble in water and acetone.^[3] The compound is also known for its hygroscopic nature, readily absorbing moisture from the air.^[2]

Table 1: Physical and Chemical Properties of Lanthanum(III) Iodide

Property	Value	Reference
CAS Number	13813-22-4	[4]
Molecular Formula	LaI ₃	[4]
Molar Mass	519.62 g/mol	[4]
Appearance	White to yellowish or grayish-white orthorhombic crystals or beads	[2][3][4]
Melting Point	772 °C	[3]
Density	5.63 g/cm ³	[3]
Solubility	Highly soluble in water; soluble in acetone	[3]
Sensitivity	Hygroscopic	[4]

Synthesis of Lanthanum(III) Iodide

Several synthetic routes have been established for the preparation of Lanthanum(III) iodide. The choice of method often depends on the desired purity, scale, and available starting materials.

Experimental Protocols

Protocol 1: Direct Reaction of Lanthanum Metal with Iodine

This method involves the direct combination of lanthanum metal and elemental iodine.

- Reaction: $2 \text{La} + 3 \text{I}_2 \rightarrow 2 \text{LaI}_3$
- Procedure:
 - Stoichiometric amounts of lanthanum metal and iodine are placed in a sealed, evacuated reaction vessel, typically a quartz ampoule.

- The vessel is heated to initiate the reaction. Careful temperature control is necessary to manage the sublimation of iodine and ensure a complete reaction.
- The product, anhydrous Lanthanum(III) iodide, is obtained after cooling. Purification can be achieved through sublimation.[\[1\]](#)

Protocol 2: Reaction of Lanthanum Metal with Mercury(II) Iodide

This route provides an alternative for the synthesis of anhydrous Lanthanum(III) iodide.

- Reaction: $2 \text{La} + 3 \text{HgI}_2 \rightarrow 2 \text{LaI}_3 + 3 \text{Hg}$
- Procedure:
 - Lanthanum metal is reacted with mercury(II) iodide in an appropriate solvent or under controlled heating conditions.
 - The elemental mercury produced as a byproduct must be carefully handled and removed.
 - The resulting Lanthanum(III) iodide can be purified from the reaction mixture.

Protocol 3: Reaction of Lanthanum Oxide with Hydroiodic Acid

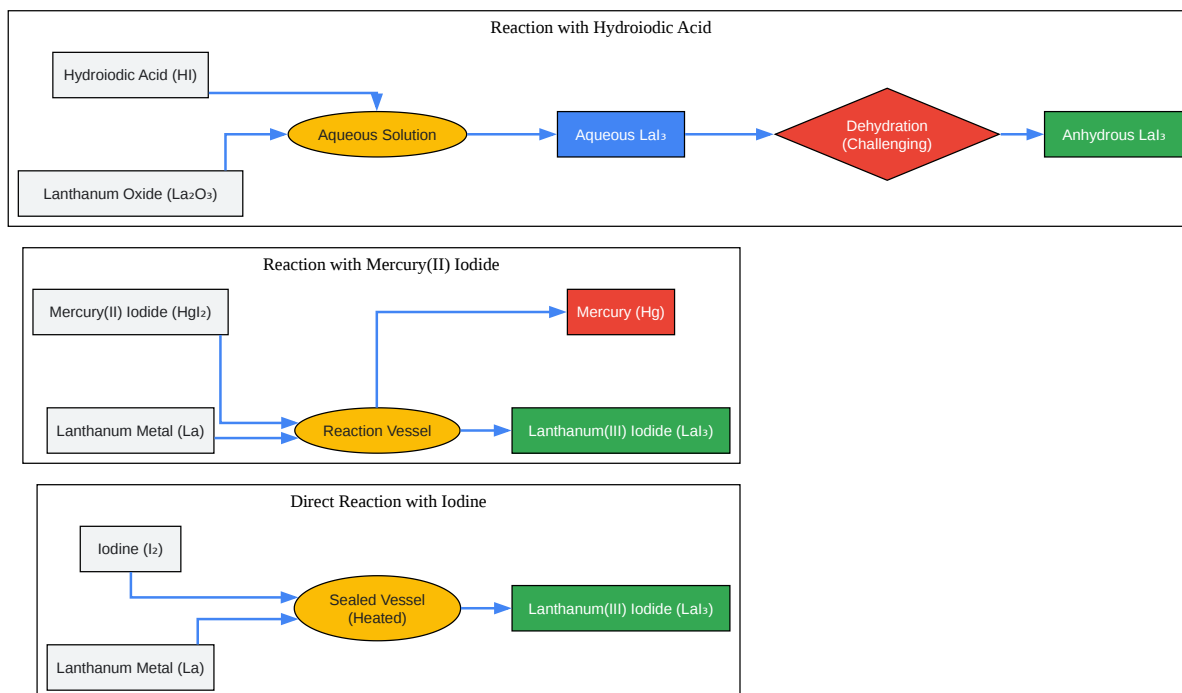
This method is suitable for producing aqueous solutions of Lanthanum(III) iodide. However, obtaining the anhydrous form from the hydrated product can be challenging due to hydrolysis.

[\[1\]](#)

- Reaction: $\text{La}_2\text{O}_3 + 6 \text{HI} \rightarrow 2 \text{LaI}_3 + 3 \text{H}_2\text{O}$
- Procedure:
 - Lanthanum oxide is dissolved in hydroiodic acid.
 - The reaction yields a solution of Lanthanum(III) iodide.
 - Evaporation of the water to obtain the anhydrous salt is difficult as it can lead to the formation of oxyiodides or hydroxides.[\[1\]](#) A specific method to produce anhydrous halides

involves heating the hydrated lanthanide halide with an ammonium halide in a vacuum to expel water and the ammonium halide.[5]

Synthesis Workflow Diagrams

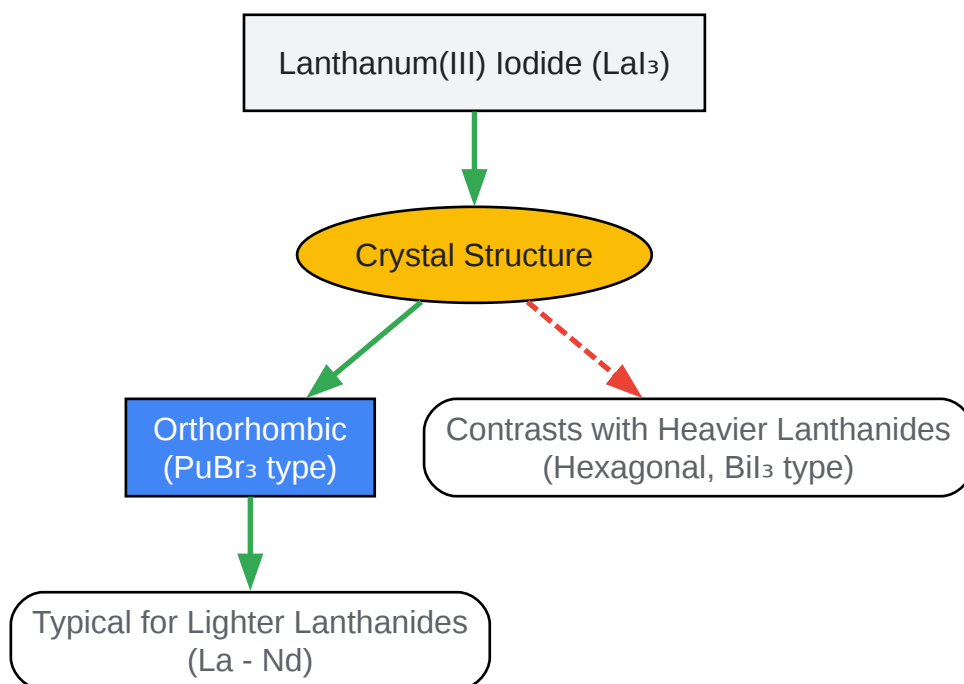


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Caption: Synthesis routes for Lanthanum(III) iodide.

Crystal Structure

Lanthanum(III) iodide adopts an orthorhombic crystal structure.[1] This structure is isomorphous with plutonium(III) bromide and is characteristic of the triiodides of the lighter lanthanides (from lanthanum to neodymium).[1] In contrast, the heavier lanthanides typically form a hexagonal crystal structure similar to that of bismuth(III) iodide.[1] While detailed crystallographic data for pure LaI_3 is not readily available in the searched literature, studies on related compounds like lanthanum iodide thiosilicate ($\text{La}_3\text{I}[\text{SiS}_4]_2$) provide insights into the coordination environment of lanthanum with iodide ions.[6] In such complex structures, lanthanum cations are coordinated by both sulfur and iodine atoms.[6]

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Caption: Conceptual overview of Lanthanum(III) iodide's crystal structure.

Characterization

The characterization of Lanthanum(III) iodide and its complexes involves various analytical techniques to confirm the composition and structure. These methods include:

- Elemental Analysis: To determine the stoichiometric ratio of lanthanum and iodine.[3]
- X-ray Powder Diffraction (XRPD): To identify the crystalline phase and determine the crystal structure.[3]
- Spectroscopic Methods:
 - Infrared (IR) Spectroscopy: To identify functional groups and characterize the bonding in complexes of Lanthanum(III) iodide.[3]
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: Can be used to study the structure of diamagnetic lanthanum complexes in solution.[3]

Applications

Lanthanum(III) iodide is a versatile compound with applications in various fields of chemistry and materials science:

- Precursor for Synthesis: It serves as a starting material for the synthesis of other lanthanide compounds, including organometallic complexes.[1][2]
- Catalysis: Lanthanum(III) iodide has been used as a catalyst in organic reactions, such as the transesterification of N-acyloxazolidinones.[4][7]
- Luminescent Materials: Due to the luminescent properties of lanthanides, their compounds, including iodides, are investigated for use in phosphors for lighting and display technologies.[2]
- Scintillator Materials: Pure Lanthanum(III) iodide, substantially free of lanthanum iodate, is a matrix material for scintillators, which are used in radiation detection.[3]

Safety and Handling

Lanthanum(III) iodide requires careful handling due to its chemical properties and potential hazards.

Table 2: GHS Hazard Information for Lanthanum(III) Iodide

Hazard Statement	Precautionary Statement
H315: Causes skin irritation.	P264: Wash skin thoroughly after handling.
H319: Causes serious eye irritation.	P280: Wear protective gloves/ eye protection/ face protection.
H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
P271: Use only outdoors or in a well-ventilated area.	
P302+P352: IF ON SKIN: Wash with plenty of water.	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P312: Call a POISON CENTER or doctor if you feel unwell.	
P403+P233: Store in a well-ventilated place. Keep container tightly closed.	
P405: Store locked up.	
P501: Dispose of contents/container to an approved waste disposal plant.	

Data sourced from various safety data sheets.

Due to its hygroscopic nature, Lanthanum(III) iodide should be stored in a tightly sealed container in a dry, well-ventilated area to prevent moisture absorption.[4] When handling the compound, appropriate personal protective equipment (PPE), including gloves, safety glasses,

and a lab coat, should be worn. Work should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of dust.[4]

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